

# Handling and disposal procedures for (chloromethyl)cyclohexane in the lab

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## Compound of Interest

Compound Name: (Chloromethyl)cyclohexane

Cat. No.: B052918

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## Application Notes and Protocols for (Chloromethyl)cyclohexane

### Scope and Introduction

This document provides detailed protocols and application notes for the safe handling, storage, and disposal of **(chloromethyl)cyclohexane** (CAS No. 1072-95-3) in a laboratory environment. The procedures outlined are intended for researchers, scientists, and drug development professionals to minimize risks and ensure compliance with safety regulations.

**(Chloromethyl)cyclohexane** is a flammable liquid and an irritant, necessitating careful management throughout its lifecycle in the lab.<sup>[1]</sup> It is a colorless, oily liquid used as an intermediate in the production of various chemicals, including pharmaceuticals and rubber processing chemicals.<sup>[2][3]</sup>

### Hazard Identification and Summary

**(Chloromethyl)cyclohexane** is classified as a hazardous substance.<sup>[1]</sup> Adherence to safety protocols is mandatory.

- **Physical Hazards:** Flammable liquid and vapor (GHS Category 3).<sup>[1]</sup> Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.<sup>[4][5][6]</sup>
- **Health Hazards:** Causes skin irritation (GHS Category 2) and serious eye irritation (GHS Category 2A).<sup>[1]</sup> It may also cause respiratory irritation (GHS Category 3).<sup>[1]</sup> Continuous

exposure may lead to kidney or liver damage.[2]

- Environmental Hazards: The substance is considered toxic to aquatic life.[7] Discharge into the environment must be avoided.[7][8][9]

GHS Pictograms:

- Flame (Flammable)
- Exclamation Mark (Irritant)

Hazard Statements:

- H226: Flammable liquid and vapor.[1][7]
- H315: Causes skin irritation.[1][7]
- H319: Causes serious eye irritation.[1][7]
- H335: May cause respiratory irritation.[1][7]

## Physical and Chemical Properties

The following table summarizes the key quantitative data for **(chloromethyl)cyclohexane**.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>13</sub> Cl	[1][2][3][10]
Molecular Weight	132.63 g/mol	[1][2][3][10]
Appearance	Colorless, oily liquid	[2][3]
Boiling Point	~160–170.2 °C at 760 mmHg	[2][10]
Melting Point	164 °C (Note: This value from one source seems unusually high and may be an error)	[2]
Flash Point	52 °C	[2]
Density	~0.954 - 1.0 g/cm <sup>3</sup>	[2][10]
Vapor Pressure	1.97 mmHg at 25 °C	[2]
Solubility	Low water solubility; soluble in organic solvents.	[2][3]

## Experimental Protocols

### Protocol for Safe Handling and Use

This protocol must be followed whenever handling **(chloromethyl)cyclohexane**.

#### 4.1 Engineering Controls:

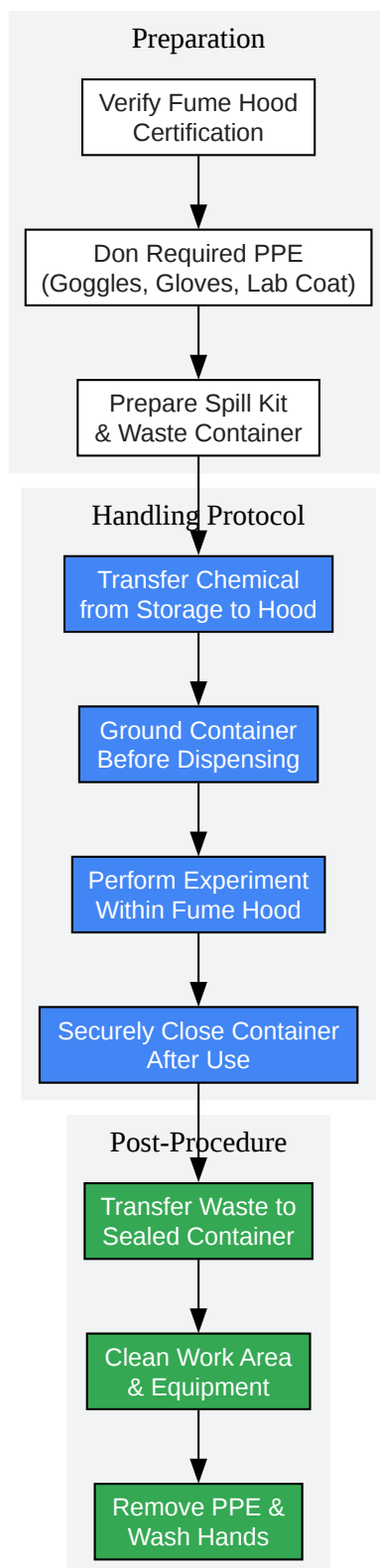
- Always handle **(chloromethyl)cyclohexane** inside a certified chemical fume hood to minimize inhalation exposure.[11]
- Ensure an eyewash station and safety shower are accessible and unobstructed.[12]
- Use only non-sparking tools and explosion-proof equipment to prevent ignition.[4][13][14]
- All metal parts of equipment must be grounded to avoid ignition of vapors by static electricity discharge.[4][14]

#### 4.2 Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical splash goggles and a face shield.[7]
- Skin Protection: Wear a flame-retardant lab coat and appropriate chemical-resistant gloves (e.g., nitrile, neoprene).[7][11] Always inspect gloves for integrity before use.[7][9]
- Footwear: Closed-toe shoes are mandatory.[11]
- Respiratory Protection: If working outside of a fume hood (not recommended) or if exposure limits are exceeded, use a NIOSH/MSHA approved respirator.[6][15]

#### 4.3 Handling Procedure:

- Before starting work, ensure the Safety Data Sheet (SDS) is readily available.[11]
- Place absorbent, spill-control pads on the work surface inside the fume hood.
- Ground the container before transferring the chemical.[14]
- Dispense the required amount slowly to avoid splashing and vapor generation.
- Keep the container tightly closed when not in use.[5][14][16]
- Avoid contact with skin, eyes, and clothing.[13] Do not inhale vapors.[17]
- Wash hands thoroughly with soap and water after handling.[7][11]



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Diagram 1: Standard workflow for handling **(chloromethyl)cyclohexane**.

## Storage Procedures

Proper storage is critical to prevent fire and degradation.

- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[\[4\]](#)[\[11\]](#)[\[13\]](#)[\[18\]](#)
- Keep containers tightly closed and upright to prevent leakage.[\[8\]](#)[\[9\]](#)[\[18\]](#)
- Store below eye level in a designated flammable liquids cabinet.[\[11\]](#)
- Ensure storage is separate from incompatible materials such as strong oxidizing agents.[\[11\]](#)
- Use secondary containment to mitigate potential spills.[\[11\]](#)

## Protocol for Spill and Emergency Response

This protocol details the response to a chemical spill. The individual causing the spill is responsible for cleanup.[\[15\]](#)

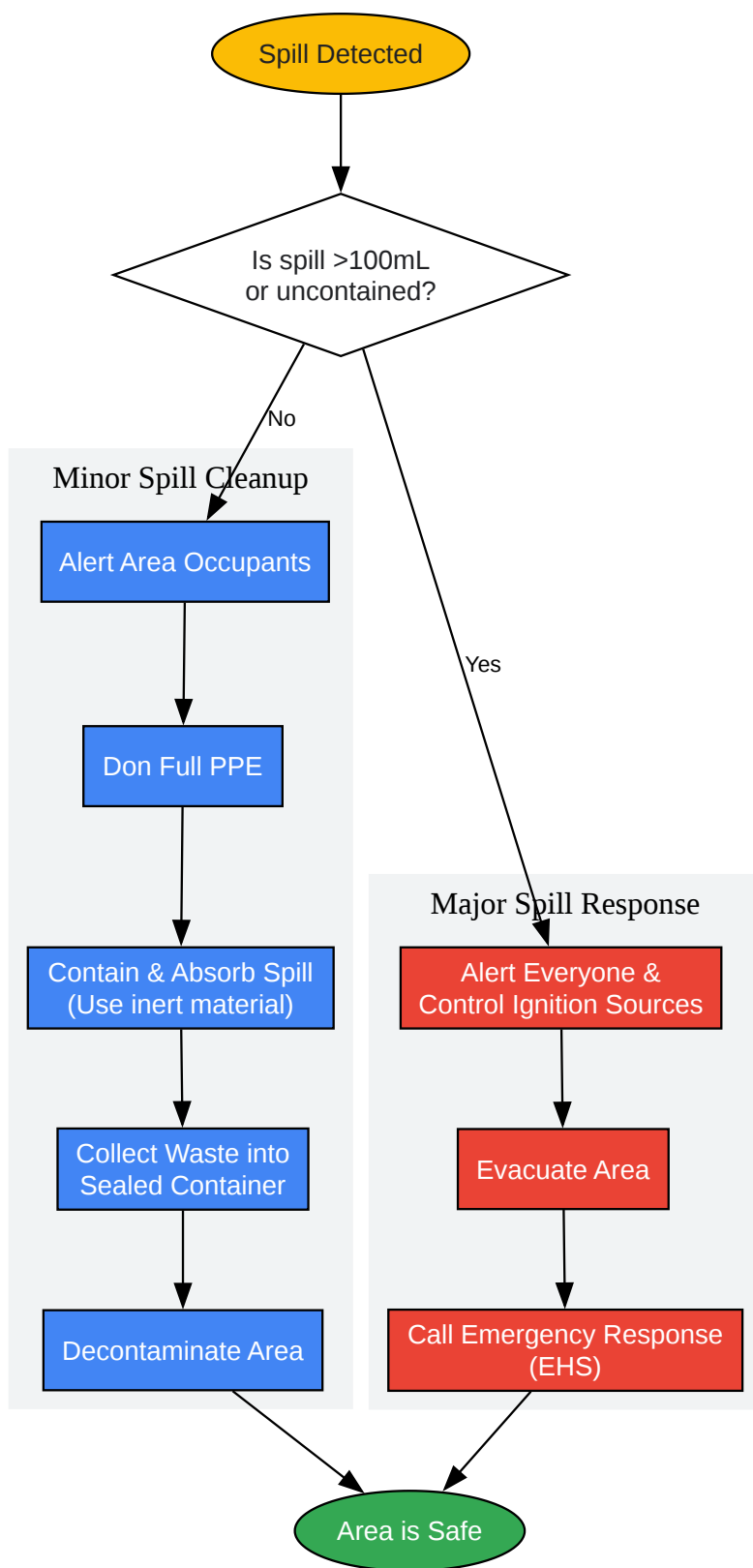
### 6.1 Immediate Actions (All Spills):

- Immediately alert all personnel in the area and your supervisor.[\[15\]](#)
- If the spill is large, volatile, or there is a fire risk, evacuate the area immediately.[\[11\]](#)[\[15\]](#)  
Control all sources of ignition.[\[15\]](#)[\[19\]](#)
- If there is a fire or medical emergency, call emergency services.[\[15\]](#)
- Attend to any contaminated personnel. Remove contaminated clothing and flush affected skin with water for at least 15 minutes.[\[15\]](#)

6.2 Experimental Protocol for a Minor Spill (<100 mL): This procedure should only be performed by trained personnel equipped with the proper PPE.

- Preparation: Don all required PPE as described in section 4.2, including respiratory protection if necessary.[\[15\]](#)

- Containment: Confine the spill by surrounding the area with an inert, non-combustible absorbent material (e.g., sand, vermiculite, or commercial sorbent pads).[\[13\]](#)[\[18\]](#)[\[19\]](#) Prevent the spill from entering drains.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[17\]](#)
- Absorption: Cover the spill with the absorbent material, starting from the outside and working inwards to minimize vapor release.
- Collection: Using non-sparking tools, carefully collect the absorbed material and place it into a labeled, sealable container for hazardous waste.[\[4\]](#)[\[13\]](#)[\[19\]](#)
- Decontamination: Clean the spill area with soap and water.
- Disposal: Seal the waste container, label it as "Hazardous Waste: **(chloromethyl)cyclohexane** contaminated debris," and follow the disposal protocol in Section 7.0.
- Restock: Restock the spill kit materials used.[\[15\]](#)



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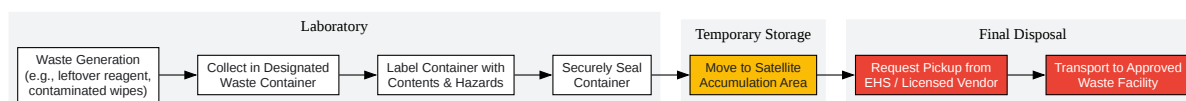
Diagram 2: Logical flow for responding to a **(chloromethyl)cyclohexane** spill.



## Waste Disposal Procedures

Chemical waste must be disposed of in accordance with local, regional, and national hazardous waste regulations.[6][9][16]

- **Waste Collection:** Collect all waste containing **(chloromethyl)cyclohexane**, including contaminated materials from spills, in a designated, properly labeled, and sealable hazardous waste container.[9] Do not mix with other waste streams.[8][9]
- **Labeling:** The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**(chloromethyl)cyclohexane**," and the associated hazards (Flammable, Irritant).
- **Storage:** Store the sealed waste container in a designated satellite accumulation area, away from normal operations and with secondary containment.
- **Disposal:** Arrange for pickup by a licensed professional waste disposal service or the institution's Environmental Health and Safety (EHS) department.[7][9] Do not pour **(chloromethyl)cyclohexane** down the drain.[7][8][17]



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Diagram 3: Waste disposal pathway for **(chloromethyl)cyclohexane**.

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## References

- 1. (Chloromethyl)cyclohexane | C<sub>7</sub>H<sub>13</sub>Cl | CID 3015335 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. lookchem.com [lookchem.com]
- 3. CAS 1072-95-3: Cyclohexane, (chloromethyl)- | CymitQuimica [cymitquimica.com]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. warwick.ac.uk [warwick.ac.uk]
- 7. cdhfinechemical.com [cdhfinechemical.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. Registration Dossier - ECHA [echa.europa.eu]
- 10. (Chloromethyl)cyclohexane | 26895-68-1 | Benchchem [benchchem.com]
- 11. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 12. file.medchemexpress.com [file.medchemexpress.com]
- 13. Mobile [my.chemius.net]
- 14. rcilabscan.com [rcilabscan.com]
- 15. ehs.princeton.edu [ehs.princeton.edu]
- 16. fishersci.es [fishersci.es]
- 17. sigmaaldrich.com [sigmaaldrich.com]
- 18. cpchem.com [cpchem.com]
- 19. Report | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
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